

Essential Safety and Operational Guidance for Handling Deferitrin

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Compound of Interest

Compound Name: Deferitrin

Cat. No.: B607046

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for the handling of **Deferitrin** (GT-56-252), an orally active iron chelator.

Personal Protective Equipment (PPE)

When handling **Deferitrin**, appropriate personal protective equipment is crucial to minimize exposure and ensure personal safety. The following PPE is recommended:

- **Eye Protection:** Chemical safety goggles or a face shield should be worn to protect against splashes or airborne particles.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile gloves, are required. Inspect gloves prior to use and dispose of them properly after handling the compound.
- **Body Protection:** A laboratory coat or other protective clothing should be worn to prevent skin contact.
- **Respiratory Protection:** If working with the solid form of the compound where dust may be generated, a NIOSH-approved respirator is recommended.

Handling and Storage

Adherence to proper handling and storage protocols is essential for maintaining the integrity of **Deferitrin** and ensuring a safe laboratory environment.

Handling:

- Ventilation: Handle **Deferitrin** in a well-ventilated area, preferably within a chemical fume hood.
- Avoid Contact: Take all necessary precautions to avoid direct contact with the skin, eyes, and clothing.
- Aerosol and Dust Formation: Avoid the formation of dust and aerosols when handling the solid compound.
- Ignition Sources: Keep away from heat, sparks, and open flames.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated place.
- Recommended storage temperatures are -20°C for one month or -80°C for six months for stock solutions.

Quantitative Data Summary

The following table summarizes key quantitative data for **Deferitrin**:

Property	Value
Molecular Weight	253.28 g/mol
CAS Number	239101-33-8
Solubility in DMF	10 mg/mL
Solubility in DMSO	12 mg/mL
Solubility in Ethanol	Slightly soluble
Solubility in PBS (pH 7.2)	0.2 mg/mL
IC50 (L1210 murine leukemia cells)	17 μ M
Iron Clearing Efficiency (ICE) in rodents (300 μ mol/kg, oral)	1.1%

Disposal Plan

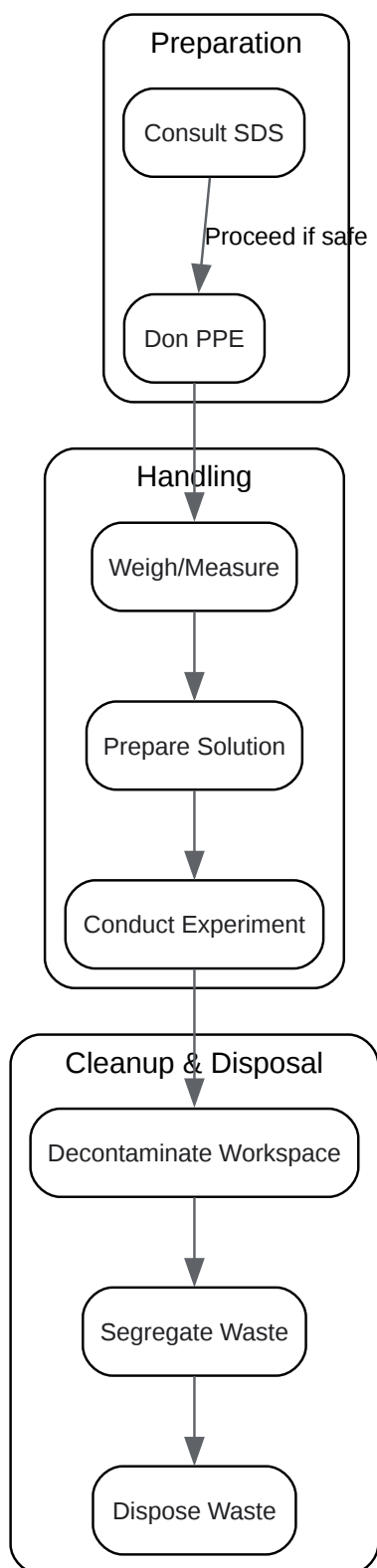
Proper disposal of **Deferitrin** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- **Unused Compound:** Dispose of unused **Deferitrin** as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain or in the regular trash.
- **Contaminated Materials:** Any materials that have come into contact with **Deferitrin**, such as gloves, pipette tips, and empty containers, should be considered contaminated. These materials should be placed in a sealed, labeled container for hazardous waste disposal.
- **General Guidance:** If a formal take-back program is unavailable, you can follow these general steps for disposal of small quantities in the trash, though checking institutional guidelines is primary^[1]:
 - Remove the compound from its original container.
 - Mix the **Deferitrin** with an inert and non-appealing substance such as cat litter or used coffee grounds.

- Place the mixture in a sealed container, such as a plastic bag.
- Dispose of the sealed container in the household trash.
- Remove or scratch out all personal or identifying information from the original container before recycling or disposing of it.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for the safe handling and disposal of **Deferitrin** in a laboratory setting.



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Caption: Workflow for Safe Handling and Disposal of **Deferitrin**.

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References

- 1. Drug Disposal: Dispose "Non-Flush List" Medicine in Trash | FDA [fda.gov]
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